

Storage and handling of LY2365109 hydrochloride powder

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Compound of Interest

Compound Name: LY2365109 hydrochloride

Cat. No.: B608712

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Technical Support Center: LY2365109 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage and handling of **LY2365109 hydrochloride** powder. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. How should I store the lyophilized **LY2365109 hydrochloride** powder?

For optimal stability, the lyophilized powder should be stored under controlled conditions. While shipping is conducted at room temperature, long-term storage recommendations vary slightly between suppliers.^{[1][2]} To ensure the longest shelf-life, it is recommended to store the powder at -20°C, desiccated and sealed away from moisture.^{[1][3][4][5]} Some suppliers also indicate that storage at room temperature with a desiccant or at 4°C is acceptable for shorter periods.^{[3][6][7][8]}

2. What are the recommended solvents for reconstituting **LY2365109 hydrochloride**?

LY2365109 hydrochloride is readily soluble in DMSO and ethanol.^{[6][7][8]} It is poorly soluble in water.^[3] For in vitro experiments, using newly opened, anhydrous DMSO is recommended

as hygroscopic DMSO can negatively impact solubility.[3]

3. How should I prepare and store stock solutions?

Once reconstituted, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[3] For long-term storage, stock solutions should be kept at -80°C, where they are stable for up to 6 months.[3] For shorter-term storage, -20°C is suitable for up to one month.[3][5]

4. What personal protective equipment (PPE) should I use when handling the powder?

Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn. Given the hazard statements H302 (Harmful if swallowed), H315 (Causes skin irritation), and H319 (Causes serious eye irritation), it is important to avoid dust formation.[4] If there is a risk of aerosolization, consider using a fume hood and appropriate respiratory protection.[9]

5. What is the mechanism of action of LY2365109?

LY2365109 is a potent and selective inhibitor of the glycine transporter 1 (GlyT1).[1][2][5][6][7][8][10][11] GlyT1 is responsible for the reuptake of glycine from the synaptic cleft. By inhibiting GlyT1, LY2365109 increases the extracellular concentration of glycine, which acts as a co-agonist at the N-methyl-D-aspartate (NMDA) receptor, thereby enhancing glutamatergic neurotransmission.[10][12][13]

Data Presentation

Table 1: Storage Conditions

Form	Condition	Duration	Reference
Lyophilized Powder	Room Temperature (desiccated)	Short-term	[6][7][8]
Lyophilized Powder	4°C (sealed, away from moisture)	Mid-term	[3]
Lyophilized Powder	-20°C (desiccated)	Long-term (≥ 4 years)	[1][4][5]
Stock Solution	-20°C	Up to 1 month	[3][5]
Stock Solution	-80°C	Up to 6 months	[3]

Table 2: Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	≥ 31 - 100	≥ 73.48 - 42.19	[3][6][7]
Ethanol	50	21.1	[6][7][8]
Water	< 0.1 (insoluble)	< 0.1	[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5.93	≥ 2.5	[3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5.93	≥ 2.5	[3]
10% DMSO, 90% Corn Oil	≥ 5.93	≥ 2.5	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **LY2365109 hydrochloride** powder (Molecular Weight: 421.91 g/mol)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 1. Equilibrate the **LY2365109 hydrochloride** powder to room temperature before opening the vial to prevent condensation.
 2. Weigh out the desired amount of powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.219 mg of the compound.
 3. Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
 4. Vortex or sonicate the solution until the powder is completely dissolved. If precipitation occurs, gentle heating can be applied.[\[3\]](#)
 5. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
 6. Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Troubleshooting Guides

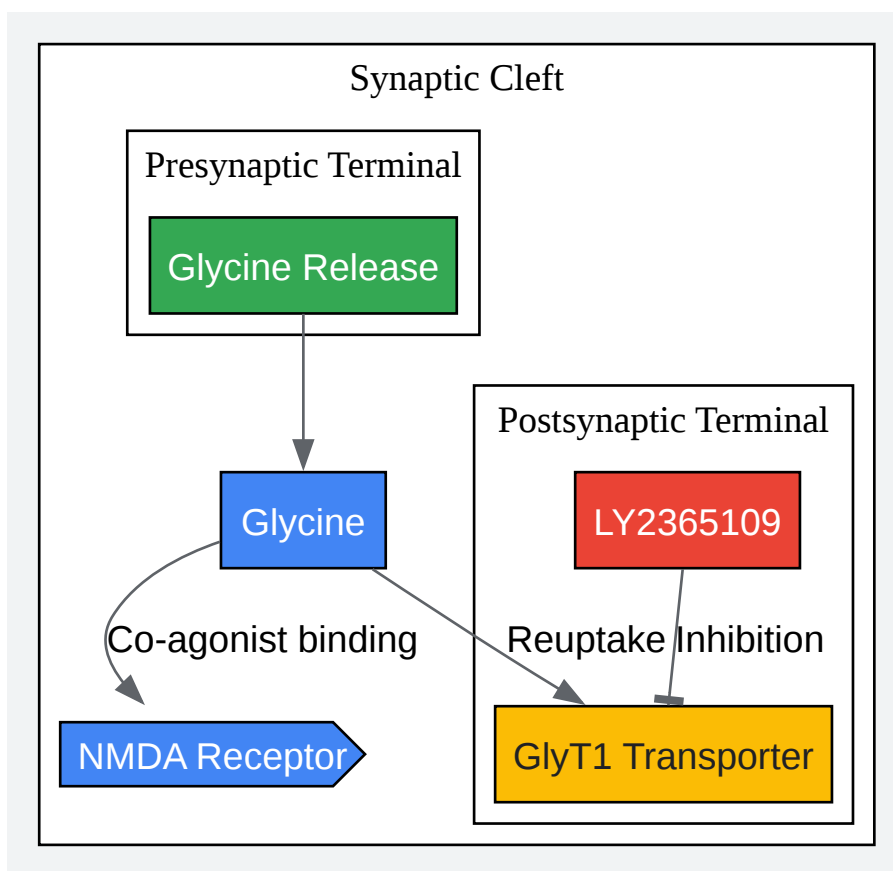
Issue: The **LY2365109 hydrochloride** powder will not dissolve completely.

- Possible Cause: The solvent may have absorbed moisture, or the concentration is too high.
- Solution: Use fresh, anhydrous DMSO.[\[3\]](#) Try vortexing for a longer period or using a sonicator. Gentle warming of the solution can also aid in dissolution.[\[3\]](#) If the issue persists, consider preparing a more dilute stock solution.

Issue: Inconsistent experimental results.

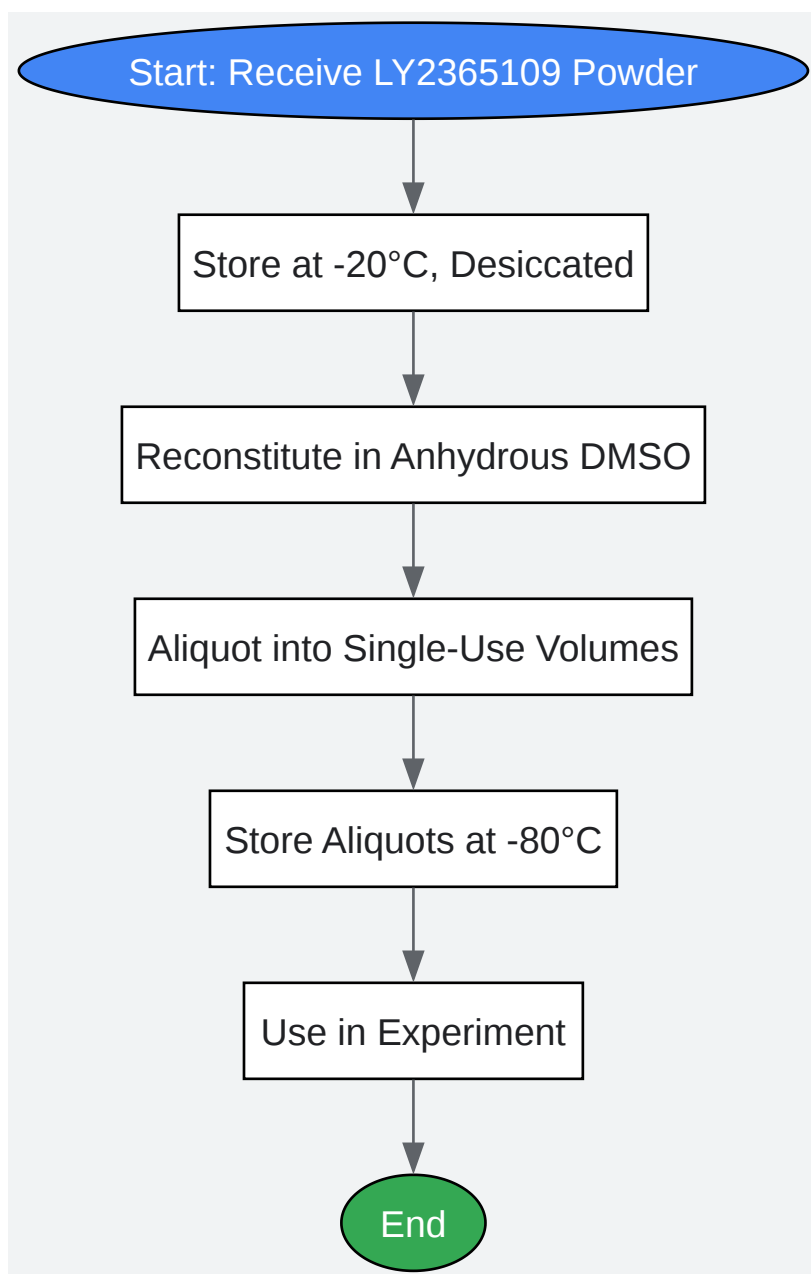
- Possible Cause: The compound may have degraded due to improper storage or handling.
- Solution: Ensure that stock solutions are properly aliquoted and have not undergone multiple freeze-thaw cycles.[3] Verify that the powder and stock solutions have been stored at the recommended temperatures.[1][3][4][5] It is advisable to use a fresh vial of the compound to prepare a new stock solution.

Visualizations



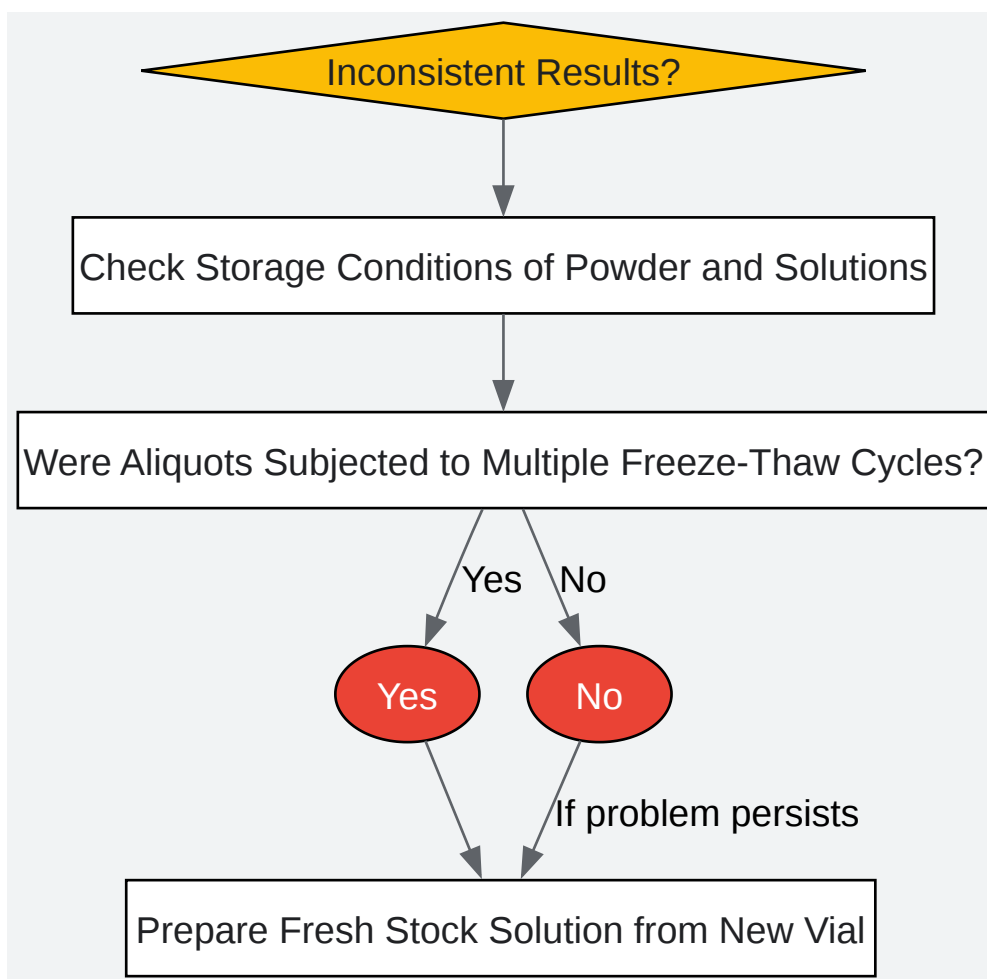
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Caption: Signaling pathway of LY2365109 action.



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Caption: General experimental workflow for LY2365109.



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Caption: Troubleshooting inconsistent experimental results.

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